

analytical methods for 5-(4-Bromophenyl)pyrimidine characterization

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Compound of Interest

Compound Name: 5-(4-Bromophenyl)pyrimidine

CAS No.: 160377-42-4

Cat. No.: B2776488

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Executive Summary & Chemical Context

5-(4-Bromophenyl)pyrimidine (5-4BP) is a pivotal heterocyclic building block, serving as a critical intermediate in the synthesis of dual endothelin receptor antagonists (e.g., Macitentan precursors) and functional materials for optoelectronics. Its structural integrity relies on the precise connectivity between the electron-deficient pyrimidine ring and the halogenated phenyl moiety.

From a synthetic perspective, 5-4BP is typically accessed via Suzuki-Miyaura cross-coupling of 5-bromopyrimidine with 4-bromophenylboronic acid (or equivalent esters), or through condensation of 2-(4-bromophenyl)malonaldehyde with formamidine. Consequently, the analytical control strategy must rigorously detect specific process-related impurities:

- Protodeboronation byproducts: 5-phenylpyrimidine (loss of Br).
- Homocoupling impurities: Bis-pyrimidines or bis-phenyls.
- Transition metal residues: Palladium (Pd) carryover from catalytic cycles.

This guide details a self-validating analytical workflow combining HPLC-UV-MS, NMR, and solid-state characterization to ensure pharmaceutical-grade quality.

Physicochemical Profile

Property	Specification / Value	Relevance
Molecular Formula	C ₁₀ H ₇ BrN ₂	Identity Confirmation
Molecular Weight	235.08 g/mol	Mass Spectrometry Target
Monoisotopic Mass	233.97 (⁷⁹ Br) / 235.97 (⁸¹ Br)	Isotopic Pattern Verification
Solubility	Soluble in DMSO, MeOH, CH ₂ Cl ₂ ; Insoluble in Water	Sample Prep for HPLC/NMR
pKa (Calculated)	~1.8 (Pyrimidine N)	Mobile Phase pH Selection
UV Maxima	~250-260 nm	HPLC Detection Wavelength

Protocol A: Chromatographic Purity Profiling (UHPLC-UV-MS)

Objective: Quantify purity and identify organic impurities with a focus on resolving the des-bromo analog.

Rationale: The pyrimidine ring is basic. Using a low-pH mobile phase (Formic Acid) suppresses silanol interactions on the column stationary phase, improving peak shape, while simultaneously facilitating protonation for positive-mode Electrospray Ionization (ESI+).

Instrument Configuration

- System: Agilent 1290 Infinity II or Waters ACQUITY UPLC H-Class.
- Detector: Diode Array Detector (DAD) + Single Quadrupole MS.
- Column: Waters ACQUITY UPLC BEH C18, 1.7 µm, 2.1 x 100 mm.

Method Parameters

- Mobile Phase A: 0.1% Formic Acid in Water (Milli-Q grade).
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile (LC-MS grade).
- Flow Rate: 0.4 mL/min.
- Column Temp: 40°C.
- Injection Volume: 2.0 µL.
- Detection: UV at 254 nm (primary) and 280 nm (secondary).

Gradient Table

Time (min)	%A	%B	Curve	Event
0.00	95	5	Initial	Equilibration
1.00	95	5	6	Hold for polar impurities
8.00	5	95	6	Elution of main peak & lipophilics
10.00	5	95	6	Wash
10.10	95	5	1	Re-equilibration

System Suitability Criteria (Self-Validating)

- Tailing Factor (Tf): $0.9 < Tf < 1.3$ for the main peak.
- Resolution (Rs): > 2.0 between 5-4BP and the des-bromo impurity (5-phenylpyrimidine).
- Signal-to-Noise (S/N): > 10 for the Limit of Quantitation (LOQ) standard (0.05% level).

Protocol B: Structural Elucidation (NMR Spectroscopy)

Objective: Unambiguous assignment of the regio-isomerism (C5-connectivity).

Rationale: The symmetry of the pyrimidine ring at the 5-position results in a simplified signal pattern. H4 and H6 are chemically equivalent, appearing as a singlet (or very tight doublet). If the phenyl group were at the 4-position, H5 and H6 would show distinct coupling (d, J~5Hz).

Experimental Setup

- Instrument: 400 MHz or 600 MHz NMR (e.g., Bruker Avance III).
- Solvent: DMSO-d₆ (preferred for solubility) or CDCl₃.
- Internal Standard: TMS (0.00 ppm).

Expected Spectral Signature (DMSO-d₆)

- Pyrimidine Protons:
 - H-2: δ ~9.20 ppm (s, 1H). Most deshielded due to flanking nitrogens.
 - H-4, H-6: δ ~9.05 ppm (s, 2H). Equivalent, confirming 5-substitution.
- Phenyl Protons:
 - H-2', H-6': δ ~7.80 ppm (d, J=8.5 Hz, 2H). Ortho to pyrimidine.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
 - H-3', H-5': δ ~7.72 ppm (d, J=8.5 Hz, 2H). Ortho to Bromine.[\[6\]](#)
 - Note: The AA'BB' system may appear as a pair of "roofed" doublets.

Validation Check: Integration ratio must be exactly 1:2:2:2 (H2 : H4/6 : H2'/6' : H3'/5'). Any deviation suggests overlap with impurities.

Protocol C: Mass Spectrometry & Isotope Analysis

Objective: Confirm the presence of Bromine and the molecular mass.

Rationale: Bromine exists as two stable isotopes, ⁷⁹Br (50.7%) and ⁸¹Br (49.3%). A genuine brominated compound must display a 1:1 doublet in the mass spectrum separated by 2 atomic mass units (amu).

MS Parameters (ESI+)

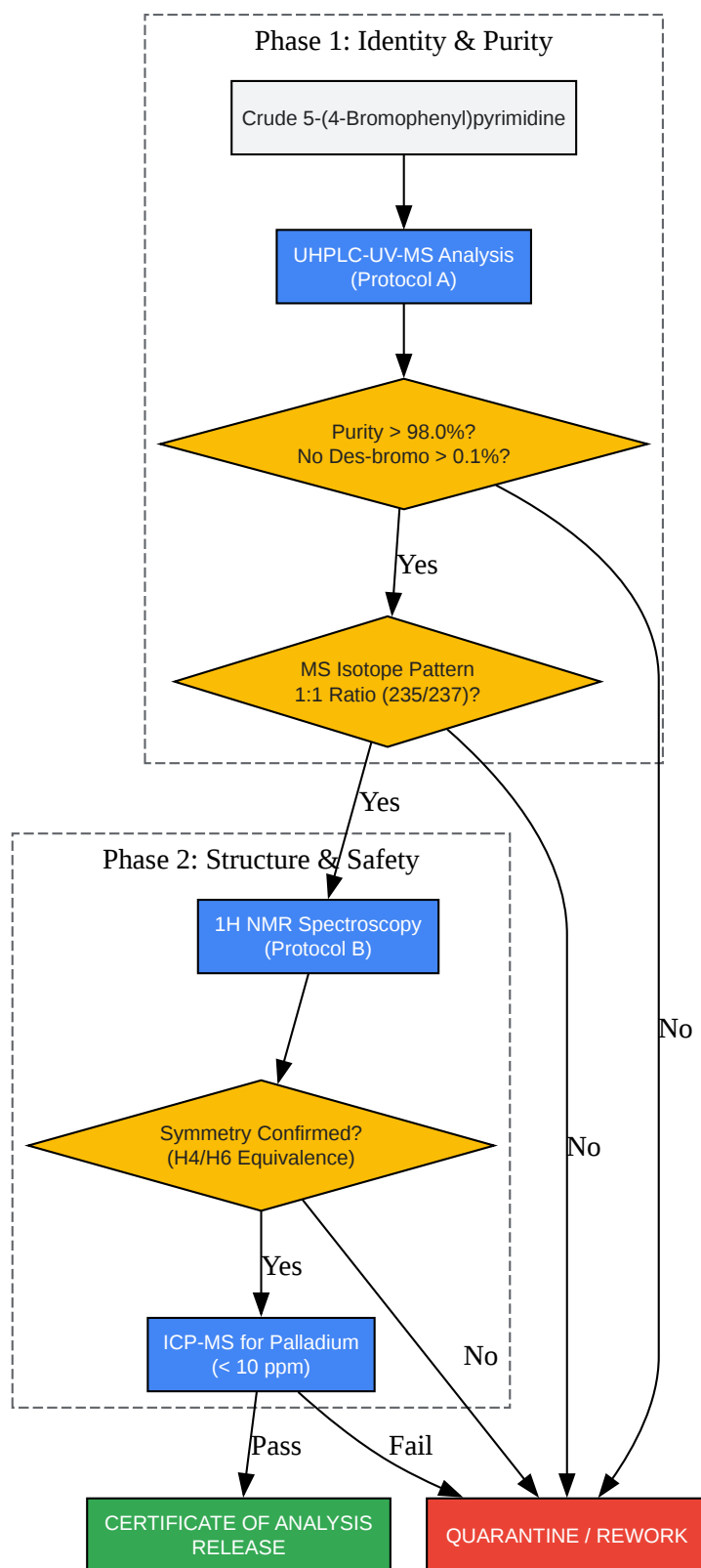
- Capillary Voltage: 3.5 kV.
- Cone Voltage: 30 V (Keep low to prevent fragmentation).
- Source Temp: 120°C.
- Desolvation Gas: 800 L/hr (N₂).

Data Interpretation

- Target Ion [M+H]⁺:
 - Peak A: m/z 234.97 (containing ⁷⁹Br).
 - Peak B: m/z 236.97 (containing ⁸¹Br).
- Acceptance Criteria: The intensity ratio of Peak A to Peak B must be between 0.95 and 1.05.
- Failure Mode: If the ratio is skewed or the +2 peak is missing, the compound is likely the des-bromo analog or a contaminant.

Visualization of Analytical Workflow

The following diagram illustrates the decision logic for lot release based on the protocols above.



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Caption: Figure 1. Integrated QC decision tree ensuring chemical identity, isomeric purity, and safety compliance for **5-(4-Bromophenyl)pyrimidine**.

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